

Early investigations into beta-methylphenethylamine

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Compound of Interest

Compound Name: 2-Phenylpropylamine

Cat. No.: B128651

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An In-depth Technical Guide on the Early Investigations into Beta-Methylphenethylamine

Introduction

Beta-methylphenethylamine (β -methylphenethylamine or BMPEA), a positional isomer of amphetamine, is a synthetic compound belonging to the phenethylamine class.^{[1][2]} First synthesized in the 1930s, early research focused on its potential as a sympathomimetic agent, exploring its physiological effects in comparison to structurally related compounds like amphetamine and epinephrine.^{[2][3][4][5]} This document provides a detailed overview of these initial investigations, covering its synthesis, pharmacological properties, and toxicological profile based on early scientific literature. The information is intended for researchers, scientists, and professionals in the field of drug development.

Synthesis

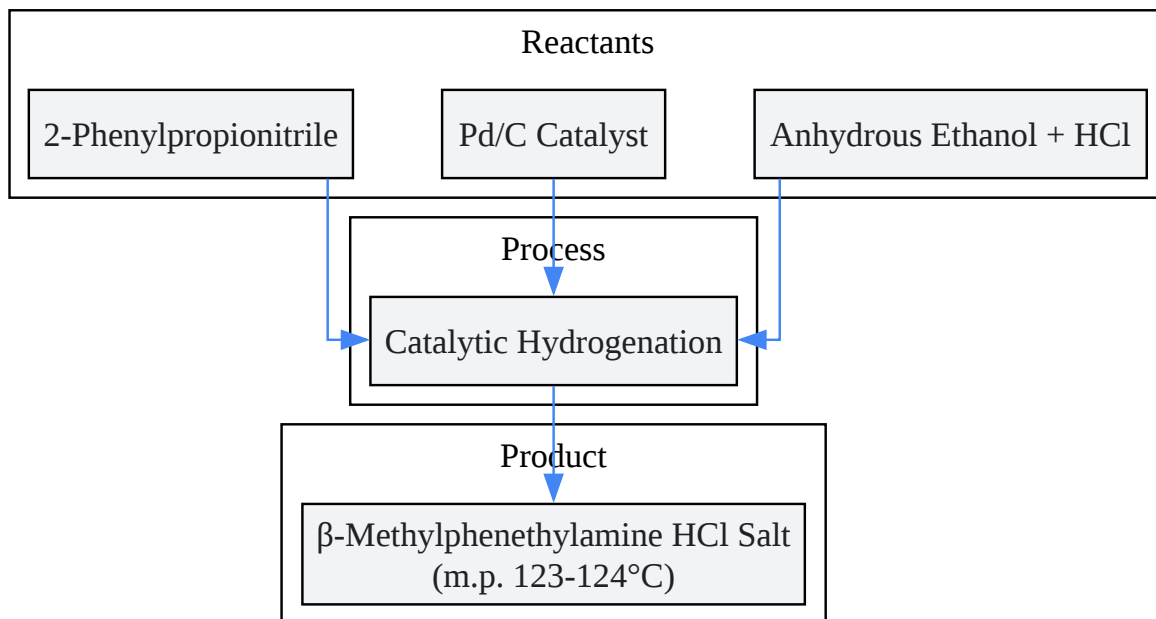
The earliest documented synthesis of β -methylphenethylamine involves the chemical reduction of 2-phenylpropionitrile.

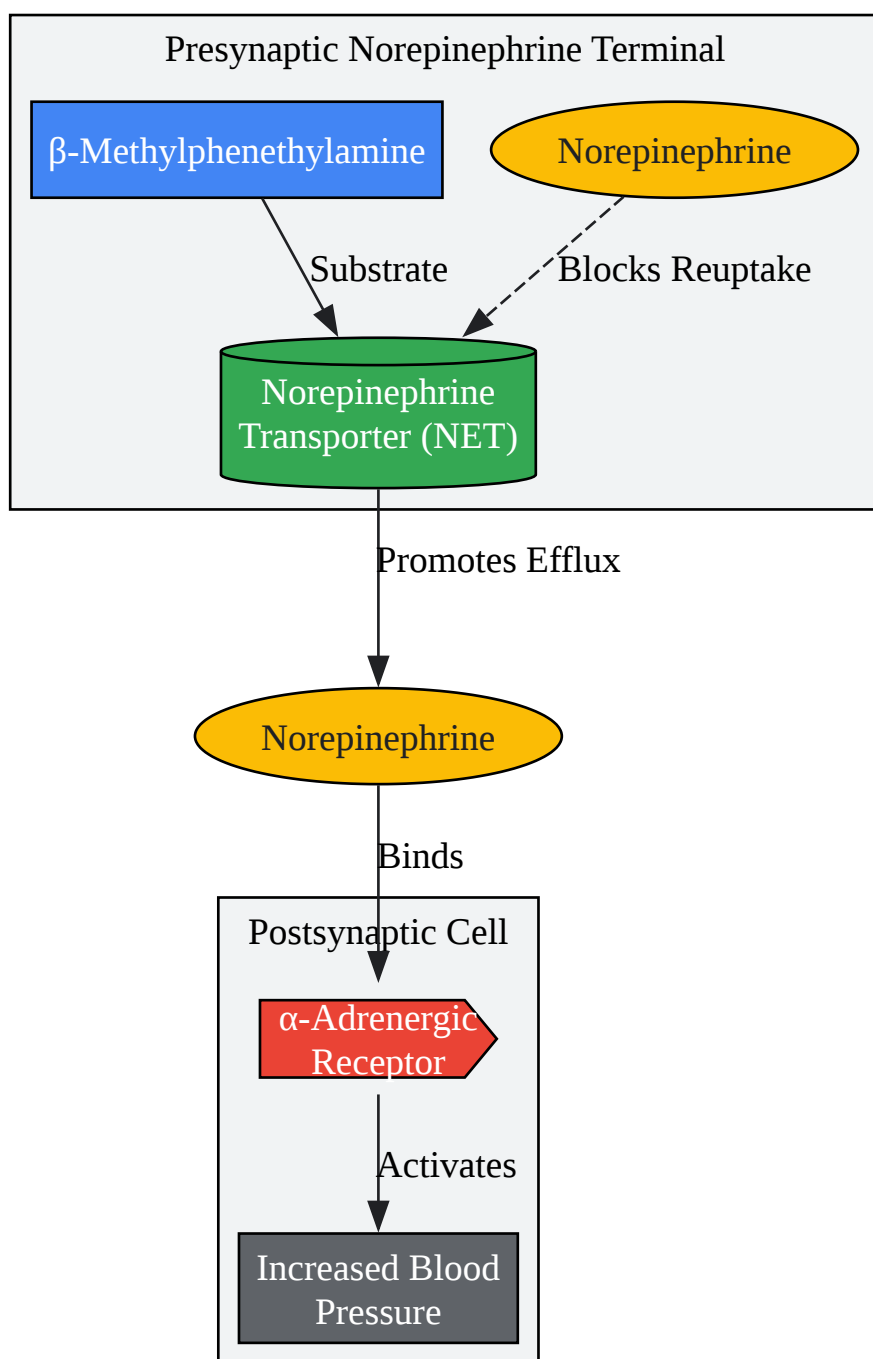
Experimental Protocol: Catalytic Hydrogenation

A common method for the synthesis of β -methylphenethylamine is the catalytic hydrogenation of 2-phenylpropionitrile.^[1]

- Reactants: 2-phenylpropionitrile, Palladium on carbon (Pd/C) catalyst, pure anhydrous ethanol, and three equivalents of hydrochloric acid (HCl).

- Procedure: The reaction is carried out by subjecting 2-phenylpropionitrile to catalytic hydrogenation in the presence of a Pd/C catalyst. The reaction medium is pure anhydrous ethanol containing HCl.
- Product Isolation: The final product, β -methylphenethylamine hydrochloride, is extracted as a salt.
- Physical Characteristics: The resulting HCl salt has a melting point of 123-124°C.[\[1\]](#)





- 3. The Supplement Adulterant β -Methylphenethylamine Increases Blood Pressure by Acting at Peripheral Norepinephrine Transporters - PMC [pmc.ncbi.nlm.nih.gov]
- 4. An amphetamine isomer whose efficacy and safety in humans has never been studied, β -methylphenylethylamine (BMPEA), is found in multiple dietary supplements - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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